

Technical Application Note: Optimization of BMS-466442 Stock Solution in DMSO

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Compound of Interest

Compound Name: BMS-466442

CAS No.: 1598424-76-0

Cat. No.: B606233

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Abstract & Introduction

BMS-466442 is a potent, selective, and reversible inhibitor of the alanine-serine-cysteine transporter-1 (Asc-1; SLC7A10). Unlike non-specific transport inhibitors, **BMS-466442** exhibits high selectivity (>1000-fold) over related transporters like LAT-2 and ASCT-2.[1] By blocking Asc-1, this compound modulates the synaptic concentration of D-serine and glycine, thereby indirectly regulating NMDA receptor (NMDAR) activity.[2] This mechanism is critical in research areas concerning schizophrenia, cognitive deficits, and synaptic plasticity.

This protocol provides a standardized method for preparing, verifying, and storing **BMS-466442** stock solutions. It addresses the compound's specific physicochemical constraints, particularly its solubility profile in Dimethyl Sulfoxide (DMSO), to ensure experimental reproducibility.

Physicochemical Properties & Solubility Data[1][3][4][5][6]

Before preparation, verify the specific batch data on your vial. Molecular weights may vary slightly due to salt forms (e.g., HCl salts) or hydration. The data below represents the free base.

Property	Value	Notes
IUPAC Name	N-[[5-methoxy-6-(phenylmethoxy)-1H-indol-2-yl]carbonyl]-1-(phenylmethyl)-L-histidine, methyl ester	
CAS Number	1598424-76-0	
Molecular Formula	C ₃₁ H ₃₀ N ₄ O ₅	
Molecular Weight	538.60 g/mol	Check label for salt forms
Target	Asc-1 (SLC7A10)	IC ₅₀ ~11–37 nM
Solubility (DMSO)	~10–50 mg/mL (18–90 mM)	Vendor dependent.[3] Conservative target: 10 mM
Solubility (Water)	Insoluble	Precipitates immediately upon contact
Appearance	White to off-white solid	



Critical Note on Solubility: While some vendors report solubility up to 100 mM in DMSO, practical experience suggests preparing a 10 mM master stock is safer to prevent precipitation during freeze-thaw cycles.

Critical Reagents & Equipment

- Compound: **BMS-466442** (Store solid at -20°C, desiccated).
- Solvent: Anhydrous DMSO (Dimethyl Sulfoxide), ≥99.9% purity (e.g., Sigma-Aldrich or Thermo Scientific).

- Why Anhydrous? Water accumulation in DMSO ("wet DMSO") drastically reduces the solubility of hydrophobic compounds like **BMS-466442** and promotes hydrolytic degradation.
- Vessels: Amber glass vials (borosilicate) with Teflon-lined caps.
 - Why Amber? Protects from potential photodegradation.
 - Why Glass? DMSO can leach plasticizers from standard polypropylene tubes over long storage periods.
- Equipment: Analytical balance (0.01 mg precision), Vortex mixer, Sonicator (bath type).

Protocol: Preparation of 10 mM Master Stock

This protocol targets a 10 mM concentration. Adjust volumes based on the exact mass of your specific aliquot.

Step 1: Environmental Equilibration

Remove the **BMS-466442** vial from the freezer (-20°C) and place it in a desiccator. Allow it to warm to room temperature (approx. 30–60 mins) before opening.

- Causality: Opening a cold vial introduces atmospheric moisture, which condenses on the hygroscopic solid, causing weighing errors and potential hydrolysis.

Step 2: Calculation

Use the formula:

[1][4]

Example Calculation:

- Mass: 5.0 mg
- MW: 538.6 g/mol [1][3]
- Target Conc: 10 mM (0.01 M)

Step 3: Solubilization

- Add the calculated volume of Anhydrous DMSO directly to the vial containing the powder.
- Vortex vigorously for 30 seconds.
- Visual Inspection: Hold the vial against a light source. The solution must be perfectly clear.
 - Troubleshooting: If undissolved particles remain, sonicate in a water bath (ambient temp) for 5 minutes. Avoid heating above 37°C.

Step 4: Aliquoting & Storage[7]

- Divide the stock into single-use aliquots (e.g., 50 µL) in high-quality polypropylene microcentrifuge tubes (or amber glass vials if available).
- Seal: Parafilm the caps to prevent evaporation and moisture entry.
- Store: -20°C (stable for 6 months) or -80°C (stable for >1 year).

Workflow Visualization



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Caption: Step-by-step workflow for the preparation of **BMS-466442** master stock solution.

Working Solutions & In Vitro Application

BMS-466442 is highly hydrophobic. Direct addition of high-concentration DMSO stock to cell culture media can cause immediate precipitation ("crashing out").

Serial Dilution Protocol:

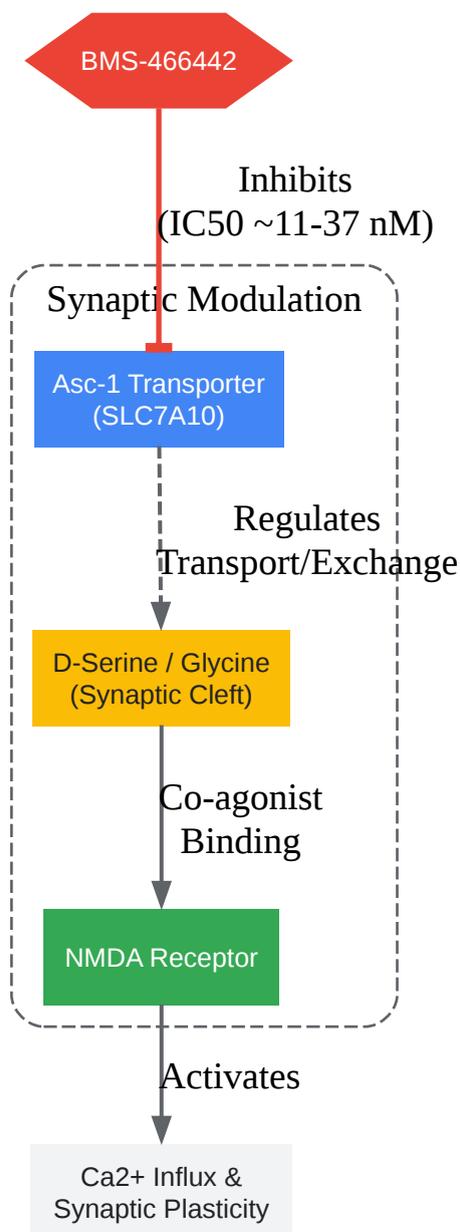
- Intermediate Dilution: Dilute the 10 mM stock 1:100 in culture medium (or buffer) to create a 100 μ M (10x) working solution.
 - Technique: Add the DMSO stock slowly to the vortexing medium. Do not add medium to the DMSO stock.
- Final Application: Add the 10x solution to your cells to achieve the final assay concentration (e.g., 10–100 nM).
 - Final DMSO Concentration: Ensure final DMSO is <0.1% (v/v) to avoid solvent toxicity.

Mechanism of Action: Asc-1 Inhibition[2][8]

Understanding the mechanism is vital for interpreting assay results. **BMS-466442** does not target MDM2; it targets the Asc-1 transporter. Asc-1 mediates the exchange of small neutral amino acids (D-Serine, Glycine, Alanine, Cysteine).

- Physiological Role: Asc-1 regulates the extracellular levels of D-Serine, a co-agonist of the NMDA receptor.
- Drug Effect: Inhibition of Asc-1 by **BMS-466442** alters D-Serine availability, thereby modulating NMDAR-dependent synaptic plasticity.

Pathway Visualization



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Caption: Mechanism of Action. **BMS-466442** inhibits Asc-1, disrupting D-Serine/Glycine transport and modulating NMDA receptor signaling.[2]

References

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